

Application Note: Cyclohexanecarboxamides in Advanced Materials

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Compound of Interest

Compound Name: 2-
[(Butylamino)carbonyl]cyclohexan
ecarboxylic acid

CAS No.: 438613-40-2

Cat. No.: B1275647

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Functional Scaffolds for Supramolecular Assembly and Polymer Engineering

Executive Summary

Cyclohexanecarboxamides represent a privileged structural motif in materials science due to the unique conformational properties of the cyclohexane ring (chair/boat interconversion) combined with the directional hydrogen-bonding capability of the amide linkage.

This guide addresses two high-value applications:

- **Low Molecular Weight Gelators (LMWGs):** Utilizing the moiety to create thermo-reversible organogels for drug delivery and oil recovery.
- **Polymer Nucleating Agents:** Using bis-amides to control the crystallization kinetics of isotactic polypropylene (iPP).

Part 1: Supramolecular Gelators (LMWGs)

Context: Cyclohexanecarboxamide derivatives, particularly those synthesized from trans-1,2-diaminocyclohexane, act as versatile gelators. They self-assemble into 1D nanofibers via intermolecular hydrogen bonding, entrapping solvent molecules via capillary forces.

Experimental Workflow: Self-Assembly Mechanism

The following diagram illustrates the transition from isotropic solution to a supramolecular network.



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Figure 1: Thermodynamic workflow of supramolecular gelation driven by non-covalent interactions.

Protocol A: Synthesis of Bis-Cyclohexanecarboxamide Gelators

Objective: Synthesize N,N'-1,2-cyclohexylenebis(cyclohexanecarboxamide). Rationale: The trans-configuration of the central ring provides the necessary steric strain to prevent crystallization, favoring fiber formation instead.

Materials:

- trans-1,2-Diaminocyclohexane (1.0 eq)
- Cyclohexanecarbonyl chloride (2.2 eq)
- Triethylamine (TEA) (2.5 eq)
- Dry Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Preparation: Purge a 250 mL round-bottom flask with

. Add trans-1,2-diaminocyclohexane (10 mmol) and TEA (25 mmol) to dry DCM (50 mL). Cool to 0°C in an ice bath.

- Expert Insight: Temperature control is critical. Exotherms can lead to di-acylation byproducts or racemization if chiral centers are present.
- Addition: Dropwise add cyclohexanecarbonyl chloride (22 mmol) dissolved in DCM (10 mL) over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. A white precipitate typically forms.
- Work-up: Filter the precipitate. Wash sequentially with:
 - 1M HCl (to remove unreacted amine/TEA).
 - Sat.
(to remove unreacted acid chloride/acid).
 - Cold water and diethyl ether.
- Validation: Dry under vacuum. Verify structure via
-NMR (DMSO-
) . Look for amide protons (
7.5-8.0 ppm).

Protocol B: Critical Gelation Concentration (CGC) Determination

Method: "Tube Inversion Test" Rationale: This provides a binary (Pass/Fail) macroscopic assessment of yield stress.

- Weighing: Place 10 mg of the synthesized bis-amide into a standard 4 mL screw-cap vial.
- Solvent Addition: Add 1.0 mL of target solvent (e.g., toluene, ethanol, or silicone oil).

- Thermal Cycle: Cap tight. Heat with a heat gun or oil bath until the solid fully dissolves (solution becomes clear).
 - Safety Note: Ensure the boiling point of the solvent is not exceeded to prevent vial rupture.
- Gelation: Allow the vial to cool to 25°C undisturbed for 1 hour.
- Inversion: Invert the vial.
 - Result: If the mass does not flow under its own weight, it is a Gel.
- Titration: If gelation occurs, repeat with incrementally lower concentrations (e.g., 5 mg/mL, 2 mg/mL) to find the CGC.

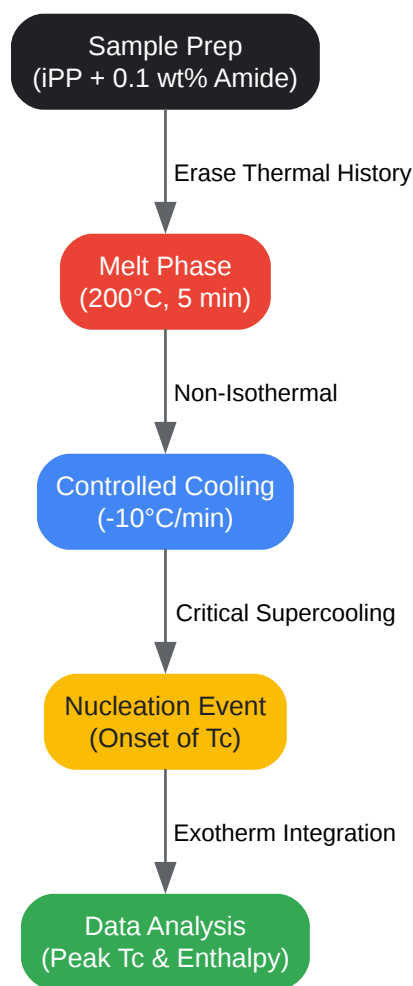
Part 2: Nucleating Agents for Polypropylene

Context: In "hard" materials science, cyclohexanecarboxamides serve as

-nucleating agents for isotactic polypropylene (iPP). They provide an epitaxial surface that lowers the free energy barrier for polymer crystallization, significantly improving impact strength and heat deflection temperature.

Experimental Workflow: Crystallization Analysis

The efficiency of the nucleating agent is determined by Differential Scanning Calorimetry (DSC).



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Figure 2: DSC protocol for evaluating nucleation efficiency.

Protocol C: Nucleation Efficiency Testing

Objective: Determine the Crystallization Temperature (

) shift induced by the cyclohexanecarboxamide derivative.

Materials:

- Isotactic Polypropylene (iPP) pellets (MFI ~ 10-12 g/10 min).
- Synthesized Cyclohexanecarboxamide additive.
- Xylene (for solvent blending) or Twin-screw extruder (for melt blending).

Step-by-Step Methodology:

- Blending (Solvent Method for Lab Scale):
 - Dissolve 2g of iPP in 20 mL boiling xylene.
 - Add 0.05 wt% to 0.2 wt% of the amide additive.
 - Precipitate into cold methanol, filter, and dry in a vacuum oven at 80°C for 12 hours.
 - Expert Insight: Solvent blending ensures molecular-level dispersion, which is difficult to achieve with small-batch melt blending.
- DSC Setup:
 - Instrument: Standard DSC (e.g., TA Instruments Q2000).
 - Atmosphere: Nitrogen (50 mL/min).
 - Sample Mass: 5–7 mg in aluminum pan.
- Thermal Program:
 - Heat 1: 25°C
200°C @ 10°C/min (To erase previous thermal history).
 - Isothermal: Hold at 200°C for 5 minutes.
 - Cool 1: 200°C
25°C @ 10°C/min (Record
).
 - Heat 2: 25°C
200°C @ 10°C/min (Record Melting Temp
).

- Analysis:
 - Compare the peak crystallization temperature () of the blank iPP vs. the nucleated iPP.
 - A shift of to indicates highly efficient nucleation.

Data Summary: Comparative Properties

Property	Supramolecular Gelator	Nucleating Agent
Primary Interaction	Solute-Solute H-Bonding	Polymer-Additive Epitaxy
Concentration	0.1% - 2.0% (w/v)	0.01% - 0.5% (w/w)
Key Metric	Minimum Gelation Conc. (MGC)	Crystallization Temp ()
Thermal Behavior	Reversible ()	Stable up to
Solubility	Soluble in hot solvent; insoluble cold	Insoluble in polymer melt (ideal)

References

- **Hanabusa, K., e
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